

BMS-303141 stability in solution and storage

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Compound of Interest

Compound Name: BMS-303141

Cat. No.: B1667198

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BMS-303141 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **BMS-303141**. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the successful use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized powder of **BMS-303141**?

The lyophilized powder of **BMS-303141** should be stored at -20°C in a desiccated environment.
[1] Under these conditions, the compound is stable for up to 24-36 months.[1][2]

Q2: What is the recommended solvent for preparing a stock solution of **BMS-303141**?

BMS-303141 is soluble in DMSO and ethanol.[1] For a stock solution, DMSO is commonly used.[1][2][3] It is recommended to use fresh, anhydrous DMSO as moisture can reduce solubility.[2]

Q3: How do I prepare a stock solution of **BMS-303141**?

To prepare a 15 mM stock solution, for example, you can reconstitute 5 mg of the lyophilized powder in 0.79 mL of DMSO.[1] To aid dissolution, you can warm the tube at 37°C for 10 minutes and/or sonicate it.[3]

Q4: How should I store the **BMS-303141** stock solution?

Stock solutions should be aliquoted to avoid multiple freeze-thaw cycles and stored at -20°C or -80°C.[1][2] The stability of the solution depends on the storage temperature.

Q5: What is the stability of the stock solution at different temperatures?

The stability of **BMS-303141** in solution is summarized in the table below.

Storage Temperature	Solvent	Stability Duration
-20°C	DMSO	Up to 3 months[1]
-80°C	DMSO	Up to 1 year[2]

Q6: What is the solubility of **BMS-303141** in different solvents?

The solubility of **BMS-303141** can vary slightly between suppliers. The table below provides a summary of reported solubilities.

Solvent	Concentration
DMSO	≥21.2 mg/mL[3]
DMSO	25 mg/mL[1]
DMSO	85 mg/mL (200.32 mM)[2]
Ethanol	20 mg/mL[1]
Ethanol	21.21 mg/mL (50 mM)

Q7: Is **BMS-303141** soluble in aqueous solutions?

BMS-303141 is insoluble in water.[3] For in vivo studies, specific formulations are required, such as suspending a DMSO stock solution in corn oil or using a vehicle of DMSO, PEG300, Tween-80, and saline.[2][4]

Troubleshooting Guide

Issue: My **BMS-303141** solution appears to have precipitated after thawing.

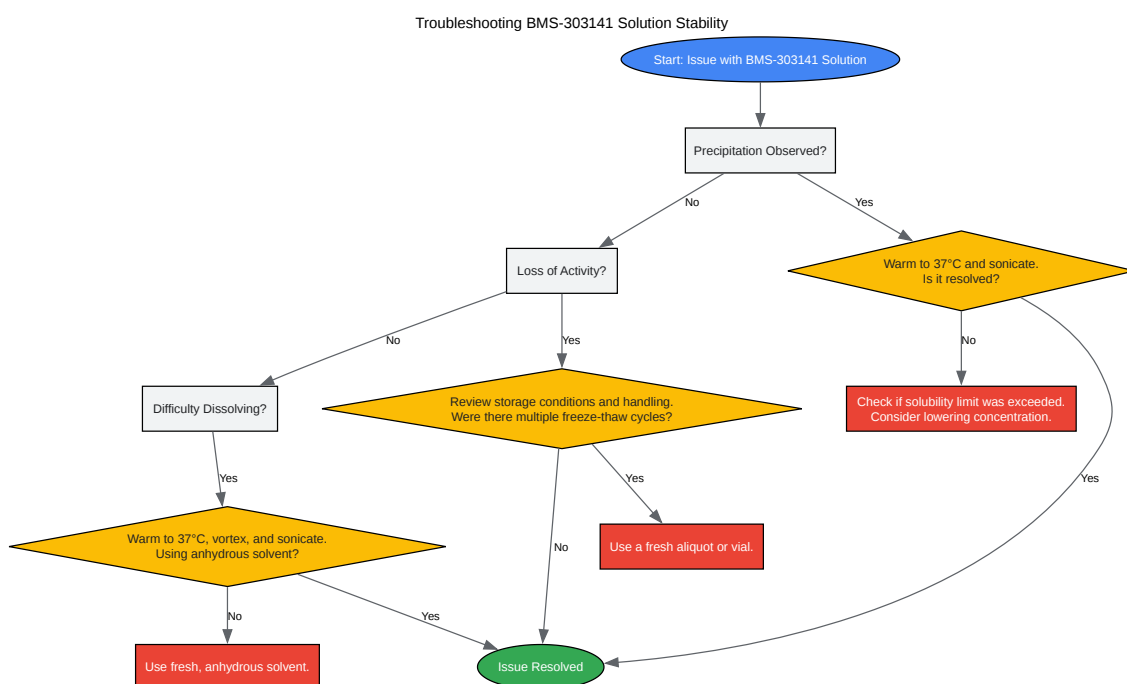
- Cause: The compound may have come out of solution during freezing or due to temperature fluctuations.
- Solution: Gently warm the vial to 37°C for 10-15 minutes and vortex or sonicate until the precipitate is redissolved.[3] Always ensure the solution is clear before use. To avoid this, ensure you are not exceeding the solubility limit for the chosen solvent and consider storing at a lower concentration if precipitation is a recurring issue.

Issue: I am observing a decrease in the activity of my **BMS-303141** solution over time.

- Cause: This could be due to degradation from improper storage or multiple freeze-thaw cycles.
- Solution: Ensure you are following the recommended storage conditions. Aliquot your stock solution into single-use volumes to minimize freeze-thaw cycles.[1][2] If degradation is suspected, it is recommended to use a fresh vial of the compound.

Issue: I am having trouble dissolving the lyophilized powder.

- Cause: The compound may require assistance to fully dissolve.
- Solution: After adding the solvent, warm the vial to 37°C for 10 minutes and use a vortex or an ultrasonic bath to aid dissolution.[3] Also, ensure you are using a high-quality, anhydrous solvent, as the presence of moisture can affect solubility.[2]



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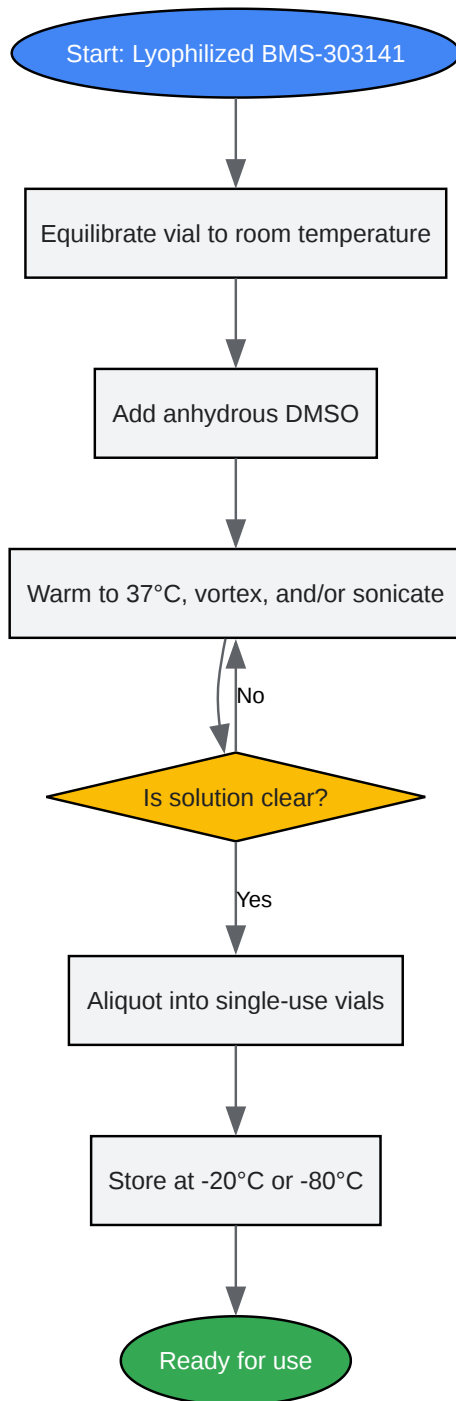
Troubleshooting workflow for **BMS-303141** solution stability.

Experimental Protocols

Preparation of BMS-303141 Stock Solution

- Allow the lyophilized **BMS-303141** vial to equilibrate to room temperature for at least 60 minutes before opening.
- Add the calculated volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 15 mM stock, add 0.79 mL of DMSO to 5 mg of powder).^[1]
- To facilitate dissolution, gently warm the vial at 37°C for 10 minutes.^[3]
- Vortex the vial and/or place it in an ultrasonic bath until the solution is clear and all solid has dissolved.^[3]
- Dispense the stock solution into single-use aliquots in tightly sealed vials.
- Store the aliquots at -20°C for short-term storage (up to 3 months) or -80°C for long-term storage (up to 1 year).^{[1][2]}

BMS-303141 Stock Solution Preparation Workflow



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Workflow for preparing a **BMS-303141** stock solution.

In Vitro Cell-Based Assay Protocol (Example)

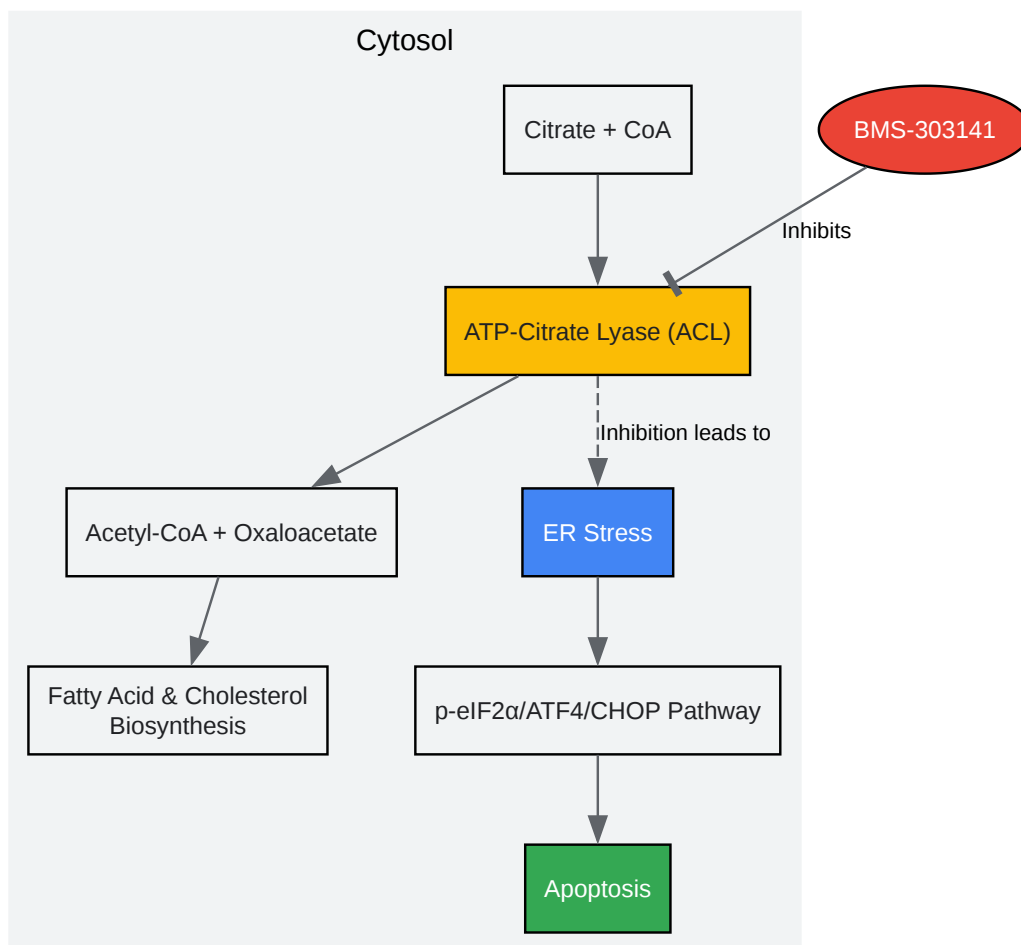
This protocol is an example for assessing the effect of **BMS-303141** on lipid synthesis in HepG2 cells.

- **Cell Seeding:** Seed HepG2 cells in a suitable culture plate at a density that will not lead to over-confluence during the experiment.
- **Compound Preparation:** Thaw a single-use aliquot of the **BMS-303141** DMSO stock solution. Prepare serial dilutions in culture medium to achieve the desired final concentrations. The final DMSO concentration in the culture should be kept low (e.g., <0.1%) to avoid solvent toxicity.
- **Treatment:** Add the **BMS-303141** dilutions to the cells and incubate for the desired duration (e.g., 6 hours).^[3]
- **Assay:** Perform the desired assay to measure the biological effect. For instance, to measure the inhibition of lipid synthesis, [¹⁴C]-alanine can be added for the last 4 hours of incubation, followed by lipid extraction and measurement of radiolabel incorporation.^[2]

Signaling Pathway

BMS-303141 is a potent inhibitor of ATP-citrate lyase (ACL).^{[1][2][4]} ACL is a key enzyme in the cytosol that catalyzes the conversion of citrate and Coenzyme A (CoA) into acetyl-CoA and oxaloacetate, a crucial step for de novo fatty acid and cholesterol biosynthesis.^{[1][5][6]} By inhibiting ACL, **BMS-303141** reduces the availability of cytosolic acetyl-CoA, thereby impacting these biosynthetic pathways.^{[6][7]} In some cancer cells, this inhibition can lead to the induction of endoplasmic reticulum (ER) stress, activating the p-eIF2 α /ATF4/CHOP pathway and promoting apoptosis.^{[1][6][8]}

BMS-303141 Mechanism of Action



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Signaling pathway showing **BMS-303141** inhibition of ACL.

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